

Synthesis of 1,1-Diethylpropargylamine from Diethylamine: An In-depth Technical Guide

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Compound of Interest

Compound Name: *1,1-Diethylpropargylamine*

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Abstract

1,1-Diethylpropargylamine, also known as N,N-diethylprop-2-yn-1-amine, is a valuable building block in organic synthesis and a key intermediate in the development of various pharmaceutical compounds and specialty chemicals.^{[1][2]} Its utility stems from the presence of a reactive terminal alkyne and a tertiary amine functionality, allowing for diverse chemical transformations. This guide provides a comprehensive overview of the primary synthetic routes to **1,1-diethylpropargylamine** from diethylamine, with a focus on detailed experimental protocols, quantitative data analysis, and reaction workflows.

Introduction

The synthesis of propargylamines is of significant interest in medicinal chemistry and materials science.^[3] The propargylamine moiety is a key pharmacophore in several biologically active molecules. The direct functionalization of diethylamine to introduce a propargyl group is an efficient method for producing **1,1-diethylpropargylamine**. The two principal methods for this conversion are the direct alkylation of diethylamine with a propargyl halide and the Mannich-type reaction involving diethylamine, an aldehyde, and acetylene. This document will elaborate on these synthetic strategies.

Physicochemical Properties of 1,1-Diethylpropargylamine

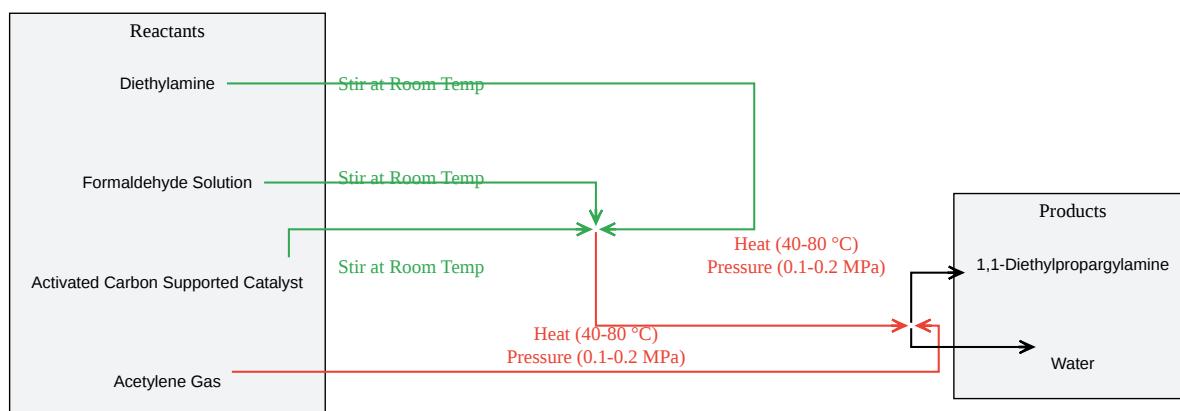
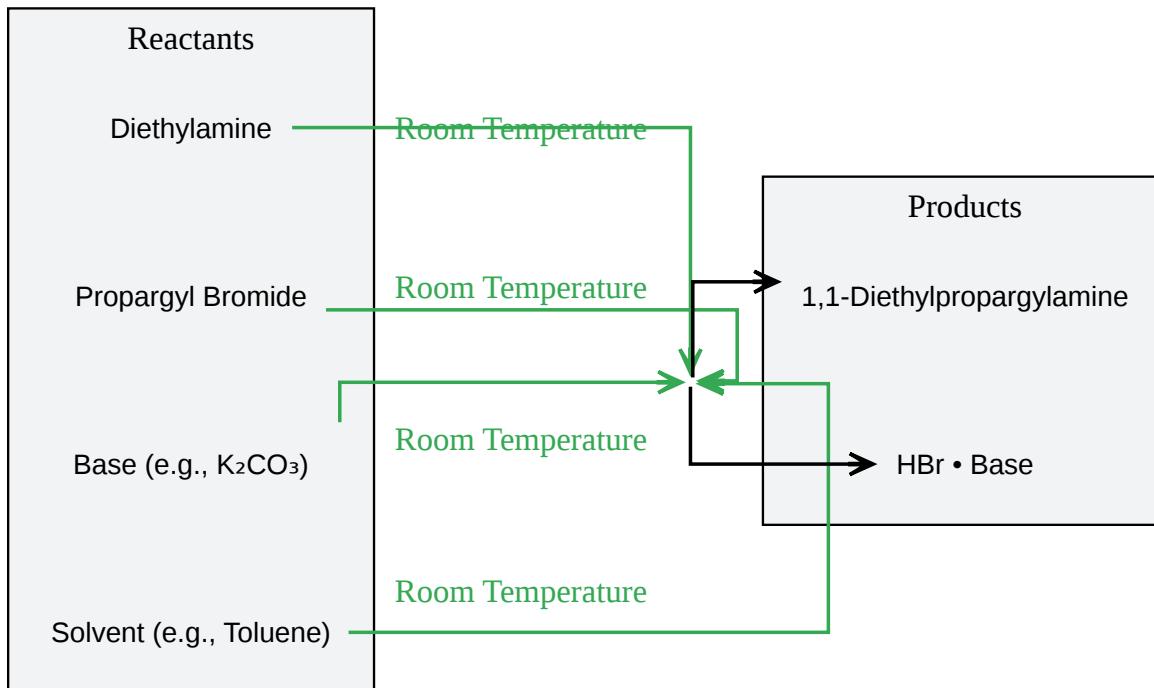
A summary of the key physicochemical properties of the target compound is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₃ N	[1][4][5]
Molecular Weight	111.18 g/mol	[4][5]
Boiling Point	118-120 °C	[2][6]
Density	0.80 g/mL at 20 °C	[2]
Appearance	Colorless to yellowish liquid	[5]
Mass Spectrometry (ESI, m/z)	112.1 [M+H] ⁺	[4]

Synthetic Methodologies

Method 1: Direct Alkylation of Diethylamine with Propargyl Halide

The most common and direct method for the synthesis of **1,1-diethylpropargylamine** is the nucleophilic substitution reaction between diethylamine and a propargyl halide, such as propargyl bromide or propargyl chloride.[4][7] This reaction is typically carried out in the presence of a base to neutralize the hydrohalic acid formed as a byproduct.[4]



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